

8-Azidooctanoic Acid: Structural Dynamics, Chemical Properties, and Bioorthogonal Applications

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Compound of Interest

Compound Name: 8-Azidooctanoic Acid

CAS No.: 217180-76-2

Cat. No.: B1446925

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Executive Summary

8-Azidooctanoic acid is a highly versatile, bifunctional aliphatic molecule that has become a cornerstone reagent in modern chemical biology and drug development. By combining a flexible hydrophobic backbone with a bioorthogonally reactive azide group, it serves as an optimal linker for click chemistry and a precise substrate for enzymatic protein labeling. This whitepaper provides an in-depth technical analysis of its structural causality, physicochemical properties, and validated methodologies for its application in site-specific bioconjugation.

Structural Architecture and Chemical Causality

8-Azidooctanoic acid (CAS 217180-76-2) is characterized by an 8-carbon aliphatic chain terminating in a carboxylic acid at one end and an azide moiety at the other[1].

The Causality of the 8-Carbon Chain: The specific length of the octanoic acid backbone is a critical design feature. In biological systems, it acts as an exact structural mimic of lipoic acid, an endogenous 8-carbon fatty acid. This precise chain length allows **8-azidooctanoic acid** to

seamlessly intercalate into the hydrophobic binding pockets of enzymes—such as E. coli Lipoic Acid Ligase (LplA)—tricking the enzymatic machinery into utilizing it as a substrate without inducing steric clashes[2]. Furthermore, in the rational design of therapeutics like histone deacetylase (HDAC) inhibitors, the 8-carbon chain provides the optimal spatial distance between a zinc-binding group and a capping motif to maximize target affinity.

Bifunctional Reactivity: The molecule's dual termini enable highly modular synthesis. The carboxylic acid (-COOH) facilitates standard peptide coupling (e.g., EDC/NHS activation) to primary amines[3], while the terminal azide (-N

) provides a bioorthogonally inert handle. The azide remains completely unreactive toward endogenous biological nucleophiles or electrophiles but undergoes rapid, chemoselective cycloaddition with alkynes[2].

Chemical Synthesis: **8-Azidooctanoic acid** is typically synthesized in a single, high-yield step from commercially available 8-bromooctanoic acid. **Causality:** The primary bromide acts as an excellent leaving group in an S

₂ reaction, allowing the sodium azide (NaN

) nucleophile to efficiently displace it under mild conditions.

Physicochemical Properties

Understanding the quantitative physical parameters of **8-azidooctanoic acid** is essential for predicting its solubility, membrane permeability, and binding kinetics in aqueous biological buffers.

Quantitative Property	Value	Causality / Structural Significance
Molecular Formula	C	Defines the bifunctional aliphatic structure 1 [1].
	H	
	N	
	O	
Molecular Weight	185.22 g/mol	The low molecular weight ensures rapid diffusion rates in solution and prevents steric hindrance during enzymatic loading 1 [1].
XLogP3	2.8	This moderate lipophilicity enables passive membrane permeability, making the molecule highly suitable for intracellular labeling applications 1 [1].
Topological Polar Surface Area	51.7 Å ²	Perfectly balances aqueous solubility for in vitro assays with the hydrophobic dynamics required for deep enzyme pocket binding 1 [1].
Physical State	Colorless Oil	Necessitates careful handling and storage; stock solutions are typically prepared in anhydrous organic solvents (e.g., DMSO or DMF) prior to aqueous dilution 4 [4].

Enzymatic Targeting: LplA-Mediated Protein Labeling

One of the most advanced and widely cited applications of **8-azidooctanoic acid** is its use in site-specific protein labeling via the PRIME (PProbe Incorporation Mediated by Enzymes) methodology. Wild-type LplA catalyzes the ATP-dependent ligation of **8-azidooctanoic acid** (often referred to as "azide 7" in seminal literature) to a highly specific 13-amino acid LplA Acceptor Peptide (LAP) tag genetically fused to a protein of interest [2\[2\]](#).

Kinetic Causality: The wild-type LplA enzyme exhibits a

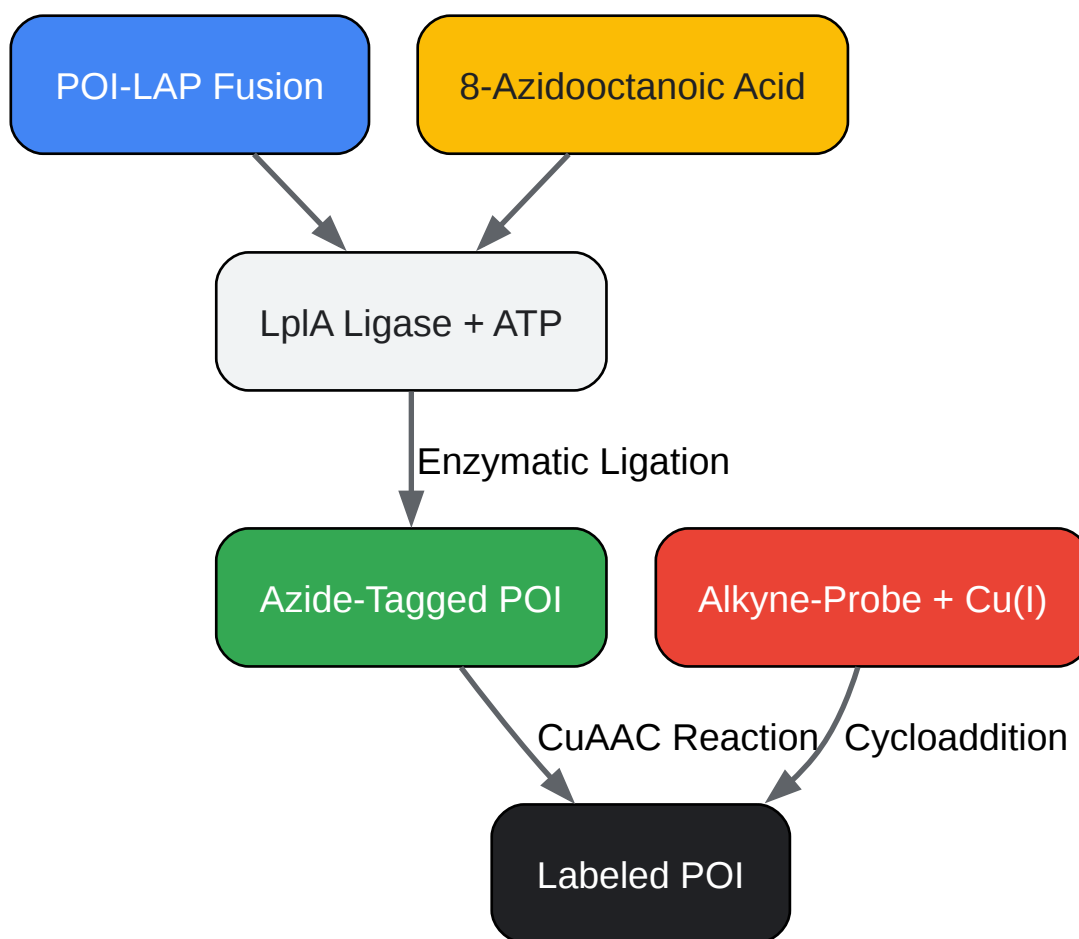
of 6.66 min

and a

of 127 μ M for **8-azidooctanoic acid** [2\[2\]](#). Because the

is relatively low, researchers can drive the reaction velocity to near

using moderate concentrations of the azide probe, ensuring rapid, high-yield labeling on cell surfaces or in complex lysates [5\[5\]](#).



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Workflow of LplA-mediated site-specific protein labeling using **8-Azidooctanoic acid**.

Self-Validating Experimental Protocol: Site-Specific Protein Labeling

To ensure reproducibility and scientific rigor, the following protocol details the two-step labeling of a LAP-tagged protein using **8-azidooctanoic acid** followed by Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). This workflow is explicitly designed as a self-validating system to eliminate false positives.

Phase 1: Enzymatic Ligation

- Buffer Preparation: Prepare a reaction buffer containing 25 mM HEPES (pH 7.4) and 5 mM Mg(OAc)

- Causality: Mg

is an essential cofactor required to coordinate ATP within the LplA active site, enabling the formation of the reactive acyl-adenylate intermediate.

- Substrate Addition: Add the purified POI-LAP fusion protein to a final concentration of 10 μM .
- Probe Loading: Add **8-azidooctanoic acid** to a final concentration of 500 μM .
 - Causality: Utilizing a concentration approximately 4x the (127 μM) saturates the enzyme, driving the Michaelis-Menten kinetics near to maximize ligation efficiency [2\[2\]](#).
- Initiation: Add 1 mM ATP and 1 μM wild-type LplA. Incubate at 30°C for 60 minutes.
- Self-Validation Control (Critical): Run a parallel reaction omitting ATP.
 - Logic: LplA strictly requires ATP to function. A negative result in this control lane during final analysis validates that all observed labeling is enzymatically specific and not an artifact of non-specific hydrophobic absorption.

Phase 2: CuAAC Click Labeling

- Purification: Remove excess unligated **8-azidooctanoic acid** using a Zeba spin desalting column (7K MWCO).
 - Causality: Free azide left in solution will competitively react with the alkyne-fluorophore in the next step, drastically reducing the signal-to-noise ratio on the target protein.
- Catalyst Pre-assembly: In a separate microcentrifuge tube, mix 1 mM CuSO₄ with 5 mM THPTA ligand.
 - Causality: Pre-mixing ensures the Cu(II) is fully chelated before contacting the protein, preventing heavy-metal toxicity, non-specific oxidation, and protein precipitation.

- Click Reaction: Add 20 μ M of the desired Alkyne-Fluorophore to the desalted protein. Add the pre-formed Cu-THPTA complex.
- Reduction: Initiate the reaction by adding 2.5 mM Sodium Ascorbate.
 - Causality: Ascorbate acts as the reducing agent to convert Cu(II) to the catalytically active Cu(I) species. It must be added last to prevent premature oxidation of the catalyst by ambient oxygen.
- Incubation & Analysis: Incubate for 30–60 minutes at room temperature. Resolve the products via SDS-PAGE and analyze using in-gel fluorescence scanning. The ATP-minus control lane must show zero fluorescence for the assay to be considered valid.

Comprehensive References

- PubChem | **8-Azidooctanoic Acid** | C₈H₁₅N₃O₂ | CID 86700768 [[[Link](#)]]
- MIT DSpace | Chemical and enzymatic tools to study proteins in their native cellular environment [[[Link](#)]]
- RSC Publishing | Synthesis and biological evaluation of novel quinolone derivatives dual targeting histone deacetylase and tubulin polymerization as antiproliferative agents [[[Link](#)]]
- PMC (National Institutes of Health) | Fluorophore targeting to cellular proteins via enzyme-mediated azide ligation and strain-promoted cycloaddition [[[Link](#)]]

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Sources

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- [2. Fluorophore targeting to cellular proteins via enzyme-mediated azide ligation and strain-promoted cycloaddition - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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- [4. 8-Azido-octanoic acid | 217180-76-2 \[chemicalbook.com\]](#)
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